

Essential Safety and Operational Guide for Handling Bromo-PEG1-C2-Boc

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Compound of Interest

Compound Name: Bromo-PEG1-C2-Boc

Cat. No.: B606384

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **Bromo-PEG1-C2-Boc** (tert-butyl 3-(2-bromoethoxy)propanoate; CAS No. 1393330-36-3). The information is compiled to ensure the safety of laboratory personnel and to provide a clear, step-by-step approach to its use and disposal, fostering a culture of safety and responsibility in the research environment.

Hazard Identification and Safety Precautions

Bromo-PEG1-C2-Boc is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

The signal word for this chemical is Warning.[1]

Immediate First Aid Measures:

- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]

- In case of skin contact: Immediately wash off with soap and plenty of water. Consult a physician.[\[2\]](#)
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling this compound. The following PPE is mandatory:

PPE Category	Specific Requirements
Eye/Face Protection	Wear chemical safety goggles and a face shield if there is a splash hazard.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes are required.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is paramount to minimize exposure and ensure experimental integrity.

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Verify that a safety shower and eyewash station are accessible.
 - Assemble all necessary equipment and reagents before handling the compound.

- Don the required personal protective equipment.
- Handling:
 - Conduct all manipulations of **Bromo-PEG1-C2-Boc** within a chemical fume hood.
 - Avoid inhalation of vapors and contact with skin and eyes.
 - Use appropriate, clean glassware and tools.
 - Keep the container tightly closed when not in use.
- Storage:
 - Store in a cool, dry, and well-ventilated place.^[3]^[4]
 - The recommended storage temperature is between 2-8°C.
 - Keep away from incompatible materials such as strong oxidizing agents and strong bases.

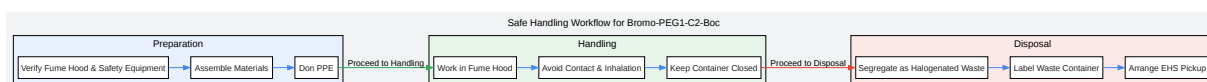
Disposal Plan

Proper disposal is a critical aspect of the chemical lifecycle to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All waste contaminated with **Bromo-PEG1-C2-Boc**, including empty containers, pipette tips, and gloves, must be treated as hazardous waste.
 - This compound is a halogenated organic substance; therefore, it must be collected in a designated "Halogenated Organic Waste" container.^[5] Do not mix with non-halogenated waste.
- Waste Collection:
 - Collect liquid waste in a clearly labeled, sealed, and chemically compatible container.
 - Solid waste should be placed in a designated, sealed bag or container.

- Label all waste containers with "Hazardous Waste," the chemical name, and the associated hazards.
- Final Disposal:
 - Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
 - Do not dispose of **Bromo-PEG1-C2-Boc** down the drain or in regular trash.^[5]

Workflow for Safe Handling of Bromo-PEG1-C2-Boc



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Caption: Workflow for the safe handling of **Bromo-PEG1-C2-Boc**.

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